

controlling temper embrittlement in low-alloy structural steels

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Technical Support Center: Low-Alloy Structural Steels

Welcome to the technical support center for controlling temper embrittlement in low-alloy structural **steels**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers and scientists in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What is temper embrittlement and why is it a concern in my experiments?

A1: Temper embrittlement is a phenomenon where the toughness and ductility of a **steel** are significantly reduced after it has been heated within a specific temperature range, or slowly cooled through it.^{[1][2]} This is a major concern because it can lead to unexpected, brittle fractures in components, even though other mechanical properties like hardness and tensile strength at room temperature may not be affected.^[3] For researchers, this means that experimental results can be compromised by catastrophic failure of samples that are expected to be tough. The loss of toughness occurs without any obvious visual change in the material.^[4]

There are two main types of temper embrittlement:

- Irreversible Temper Embrittlement (Low-Temperature): Occurs when tempering between approximately 250-400°C.^[3] It is associated with the precipitation of carbides as films at

grain boundaries.[3]

- Reversible Temper Embrittlement (High-Temperature): Occurs upon heating or slow cooling through the 400-600°C range.[5] This type is caused by the segregation of impurity elements to the grain boundaries.[5] It is considered reversible because the **steel's** toughness can be restored by heating it above 600°C and then cooling it rapidly.[5]

Q2: My steel samples are showing low impact toughness after tempering. How can I determine if temper embrittlement is the cause?

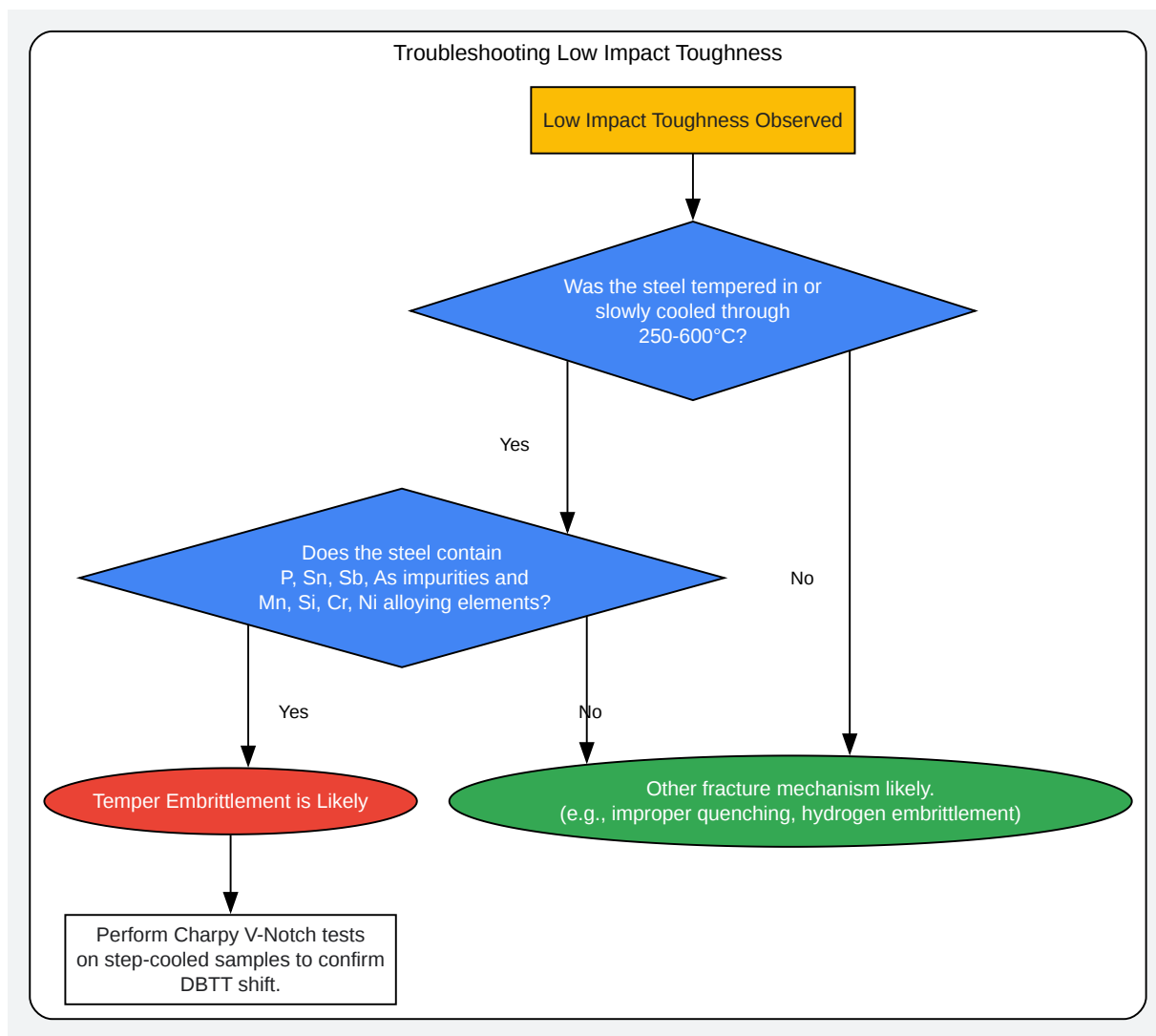
A2: If your low-alloy **steel** samples exhibit unexpectedly low impact toughness after tempering, especially in the 250-400°C or 400-600°C ranges, temper embrittlement is a likely cause.[3]

The definitive method to confirm this is to measure the ductile-to-brittle transition temperature (DBTT) using Charpy V-notch impact testing before and after a suspected embrittling heat treatment.[5] A significant increase (shift to a higher temperature) in the DBTT indicates temper embrittlement.[1]

Consider the following factors to diagnose the issue:

- Tempering Temperature and Time: Were the samples held for extended periods in the 345°C to 575°C range?[1]
- Cooling Rate: Were the samples cooled slowly after tempering at temperatures above 600°C? Slow cooling through the critical range can induce embrittlement.[6]
- **Steel** Composition: Does your **steel** contain alloying elements known to promote embrittlement (e.g., Manganese, Chromium, Nickel) and tramp impurity elements (e.g., Phosphorus, Tin, Antimony, Arsenic)?[3][5]

The diagram below illustrates a logical workflow for troubleshooting this issue.



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Caption: Troubleshooting workflow for diagnosing temper embrittlement.

Troubleshooting Guides

Problem: Differentiating between Reversible and Irreversible Temper Embrittlement.

Symptoms: Your samples show a drop in impact toughness after tempering. You need to identify the type of embrittlement to apply the correct mitigation strategy.

Solution:

- Review Tempering Parameters:
 - Irreversible Embrittlement (also known as "350°C embrittlement" or "tempered martensite embrittlement") occurs when tempering between approximately 250-400°C.[3][7] The fracture is often transgranular cleavage.[7]
 - Reversible Embrittlement occurs when holding or slow-cooling through a higher temperature range, typically 400-600°C.[5] The fracture appearance is typically intergranular.[5]
- Conduct a Re-Heat Treatment Test:
 - Take an embrittled sample.
 - Heat it to a temperature above the embrittling range (e.g., 650°C) and hold briefly.[5]
 - Cool the sample rapidly (e.g., water quench).
 - Re-test the impact toughness.
 - Result: If toughness is restored, the sample suffered from reversible temper embrittlement. [5] If toughness does not recover, it was likely irreversible embrittlement.

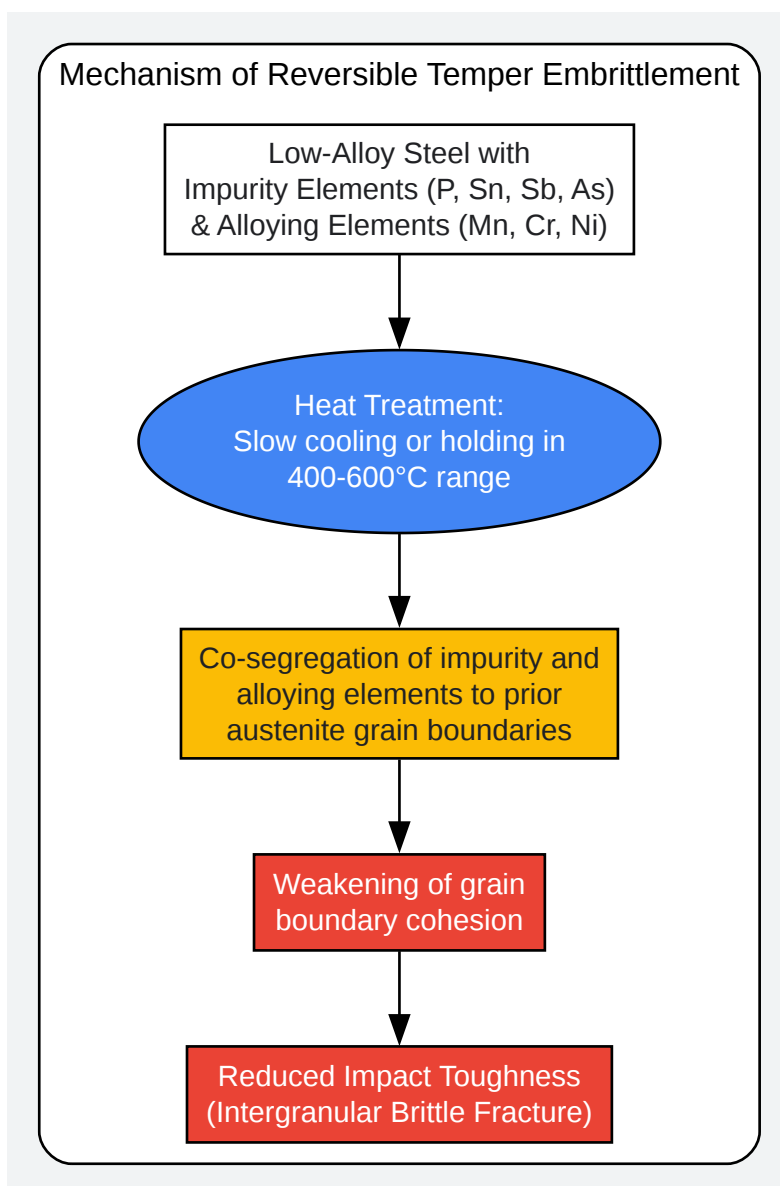
Problem: How to Mitigate or Avoid Temper Embrittlement in Experiments.

Symptoms: You have confirmed that your material is susceptible to temper embrittlement and you need to design your experiments to avoid it.

Solutions:

- Material Composition Control (For New Materials):
 - The most effective prevention method is to control the **steel's** composition.[\[1\]](#)
 - Minimize the content of tramp elements: Phosphorus (P), Tin (Sn), Antimony (Sb), and Arsenic (As).[\[5\]](#) Limiting the combined (P + Sn) content to less than 0.01% can be effective.[\[1\]](#)[\[8\]](#)
 - Add elements that counteract embrittlement, such as Molybdenum (Mo) in small amounts (0.2-0.3%).[\[3\]](#)[\[6\]](#)
- Heat Treatment Control:
 - Avoid Critical Temperature Ranges: Do not temper within the embrittling ranges (250-400°C and 400-600°C) if possible.[\[3\]](#)[\[6\]](#)
 - Rapid Cooling: After tempering at a temperature above 600°C, cool the **steel** rapidly (e.g., water or oil quench) through the embrittlement zone to prevent the segregation of impurities.[\[5\]](#)
- De-embrittlement Treatment (For Existing Materials):
 - If a component has already been embrittled (reversibly), its toughness can be restored.
 - Heat the **steel** to above 600°C (typically ~620-650°C) for a sufficient time (e.g., 2 hours per inch of thickness) and then cool rapidly.[\[5\]](#)[\[9\]](#) Be aware that re-embrittlement can occur if the material is exposed to the critical temperature range again.[\[9\]](#)

The diagram below illustrates the mechanism of reversible temper embrittlement, which is the most common concern in service.



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Caption: Segregation of elements leading to reversible temper embrittlement.

Data Presentation

Table 1: Influence of Alloying and Impurity Elements on Temper Embrittlement

Element Category	Element	Role in Temper Embrittlement
Impurity (Tramp) Elements	Antimony (Sb), Phosphorus (P), Tin (Sn), Arsenic (As)	Primary Cause: Segregate to grain boundaries, reducing cohesion. The main embrittling elements in order of importance are Sb, P, Sn, and As.[2][5]
Alloying Elements (Promoters)	Manganese (Mn), Silicon (Si), Chromium (Cr), Nickel (Ni)	Promote Embrittlement: Enhance the segregation of impurity elements to the grain boundaries.[3][6] Cr-Ni and Cr-Mn steels are particularly susceptible.[3]
Alloying Elements (Remedies)	Molybdenum (Mo), Tungsten (W)	Mitigate Embrittlement: Small additions (e.g., ~0.3% Mo) can reduce the effect by scavenging impurity elements within the matrix, preventing their segregation.[3][6]

Table 2: Empirical Factors for Assessing Temper Embrittlement Susceptibility

These factors are used to assess the susceptibility of Cr-Mo **steels** based on their composition. [2][5] Lower values indicate lower susceptibility.

Factor	Formula	Application	Typical Max. Value for 2.25Cr-1Mo Steel
J-Factor (Watanabe)	$J = (Mn + Si) \times (P + Sn) \times 10^4$	Base Metal & Weld Metal	100[1][9]
X-Factor (Bruscato)	$X = (10P + 5Sb + 4Sn + As) / 100$	Weld Metal	15[1][9]

Elements are in weight percent (wt%) for J-Factor and parts per million (ppm) for X-Factor.

Experimental Protocols

Protocol 1: Charpy V-Notch Impact Testing to Determine DBTT Shift

This test is the standard method for quantifying the extent of temper embrittlement.

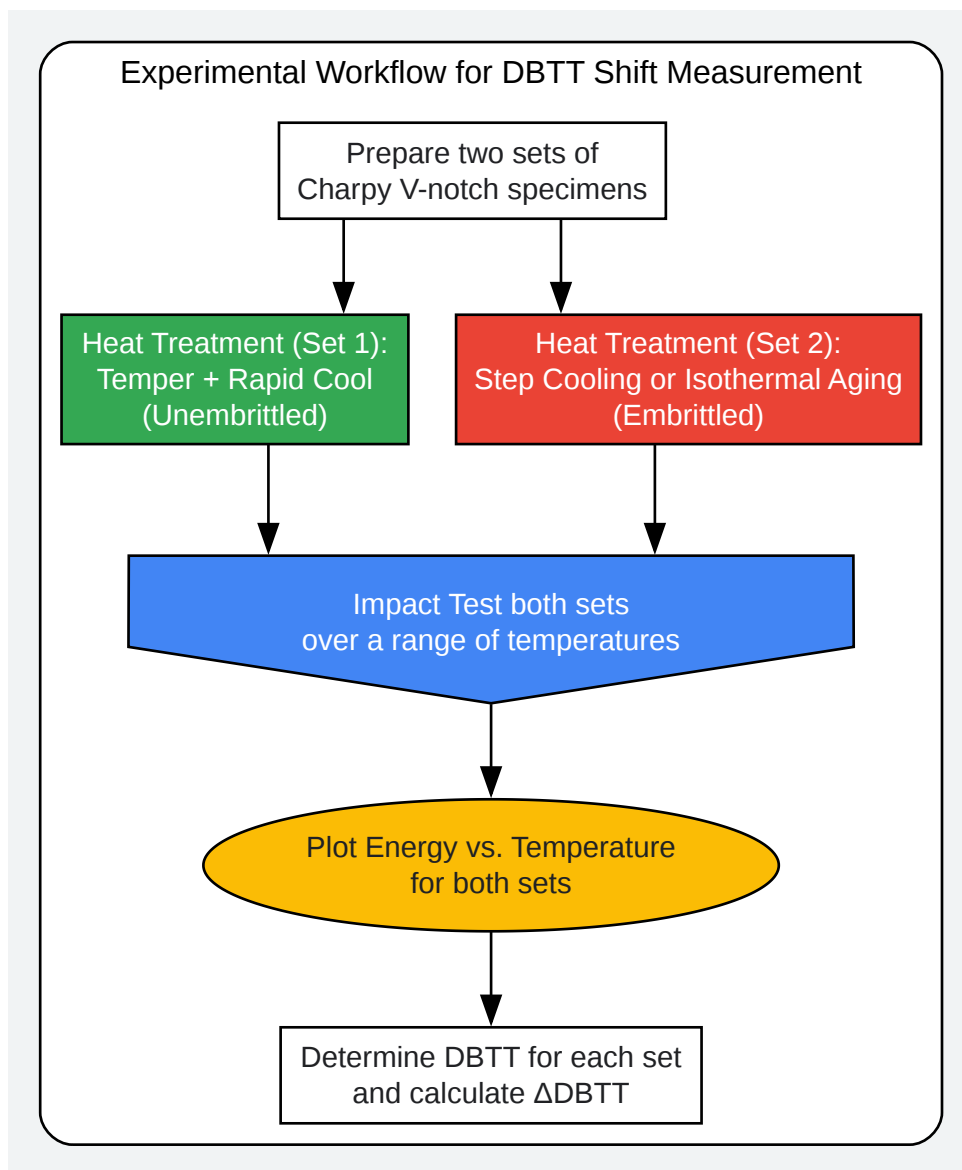
Objective: To measure the shift in the Ductile-to-Brittle Transition Temperature (DBTT) after an embrittling heat treatment.

Methodology:

- Specimen Preparation:
 - Prepare at least two sets of standard Charpy V-notch specimens from the material of interest.
- Heat Treatment:
 - Set 1 (Unembrittled/Tough Condition): Heat treat the specimens to the desired baseline condition. For example, austenitize, quench, and temper above 600°C, followed by a rapid water quench to avoid embrittlement.[10]

- Set 2 (Embrittled Condition): Subject this set to an embrittling heat treatment. A common method is step cooling, which simulates long-term exposure in the critical temperature range.[2][5] A typical step cooling cycle is outlined in ASTM A387.
- Impact Testing:
 - Test specimens from both sets at a range of temperatures, from below the expected brittle transition to above the ductile transition.
 - Record the impact energy absorbed for each specimen at each temperature.
- Data Analysis:
 - Plot the absorbed impact energy versus temperature for both sets of specimens.
 - Determine the DBTT for each set. The DBTT can be defined as the temperature at which the material exhibits a specific impact energy (e.g., 20 J or 40 J) or a certain percentage of shear fracture on the fracture surface (e.g., 50%).
 - The shift in DBTT (Δ DBTT) is the difference between the transition temperature of the embrittled set and the unembrittled set. A large positive shift confirms susceptibility to temper embrittlement.

The following diagram outlines this experimental workflow.



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Caption: Workflow for evaluating temper embrittlement via Charpy testing.

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